

Technical Guide: Properties and Applications of 2-[2-(3-Aminophenyl)acetamido]propanamide

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Compound of Interest

Compound Name: 2-[2-(3-Aminophenyl)acetamido]propanamide

Cat. No.: B13622293

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Executive Summary

2-[2-(3-Aminophenyl)acetamido]propanamide is a dipeptide-like small molecule characterized by a propanamide backbone acylated with a (3-aminophenyl)acetyl group. Its structure combines a chiral alanine-derived amide core with an aromatic aniline moiety, making it a versatile "bifunctional scaffold." It is primarily utilized in drug discovery as a building block for PROTACs (Proteolysis Targeting Chimeras), as a linker in Antibody-Drug Conjugates (ADCs), and as a core pharmacophore in the development of novel sodium channel blockers.

Chemical Identity & Physicochemical Properties

The molecule consists of a propanamide (alanine amide) core N-acylated by 3-aminophenylacetic acid. The presence of the free aromatic amine provides a reactive handle for further derivatization (e.g., azo coupling, reductive amination, or amide bond formation), while the primary amide and peptide bond facilitate hydrogen bonding interactions crucial for biological binding.

Table 1: Physicochemical Profile

Property	Value / Description
IUPAC Name	-(1-amino-1-oxopropan-2-yl)-2-(3-aminophenyl)acetamide
Common Name	(3-Aminophenyl)acetyl-Alaninamide
Molecular Formula	
Molecular Weight	221.26 g/mol
CAS Number	Not widely indexed; treated as a custom research chemical
Physical State	White to off-white solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
pKa (Calculated)	~4.6 (Aniline), ~15 (Amide)
LogP (Calculated)	~0.5 (Low lipophilicity due to polar amides)
Chirality	Contains one stereocenter (C2 of propanamide); typically (S)- (L-Ala) or (R)- (D-Ala) depending on precursor.

Synthetic Methodology

The synthesis of **2-[2-(3-Aminophenyl)acetamido]propanamide** typically follows a standard peptide coupling strategy. The process ensures the preservation of the aniline functionality, often requiring a protecting group strategy if the aniline is sensitive, though direct coupling is feasible due to the lower nucleophilicity of the aniline compared to the aliphatic amine of the alanine precursor.

Experimental Protocol: Direct Amide Coupling

Objective: Synthesize the target from 3-aminophenylacetic acid and L-alaninamide hydrochloride.

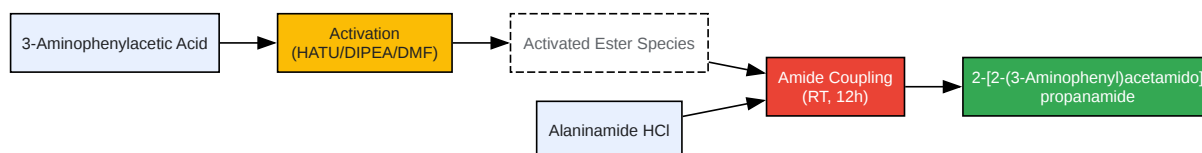
Reagents:

- 3-Aminophenylacetic acid (1.0 eq)
- L-Alaninamide HCl (1.1 eq)
- HATU (1.2 eq) or EDC/HOBt
- DIPEA (3.0 eq)
- DMF (Solvent)

Step-by-Step Workflow:

- Activation: Dissolve 3-aminophenylacetic acid in anhydrous DMF under atmosphere. Add DIPEA and stir for 10 min.
- Coupling: Add HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) and stir for 15 min to activate the carboxylic acid.
- Addition: Add L-Alaninamide HCl slowly to the reaction mixture.
- Reaction: Stir at Room Temperature (RT) for 12–16 hours. Monitor via LC-MS for the product peak ().
- Workup: Dilute with EtOAc, wash with saturated (to remove acid), water, and brine.
 - Note: Avoid acidic wash if the aniline is to be kept free, or wash carefully to avoid extracting the protonated aniline into the aqueous phase.
- Purification: Flash column chromatography (DCM:MeOH gradient) or Preparative HPLC.

Visualization: Synthetic Pathway



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Caption: Convergent synthesis via HATU-mediated amide coupling of phenylacetic acid derivative and alaninamide.

Structural Analysis & Applications

This molecule is structurally significant because it mimics the "head-to-tail" architecture of bioactive peptides but contains a rigid aromatic linker.

Relationship to Lacosamide

The structure is an analog of Lacosamide (Vimpat), a functionalized amino acid used for epilepsy.

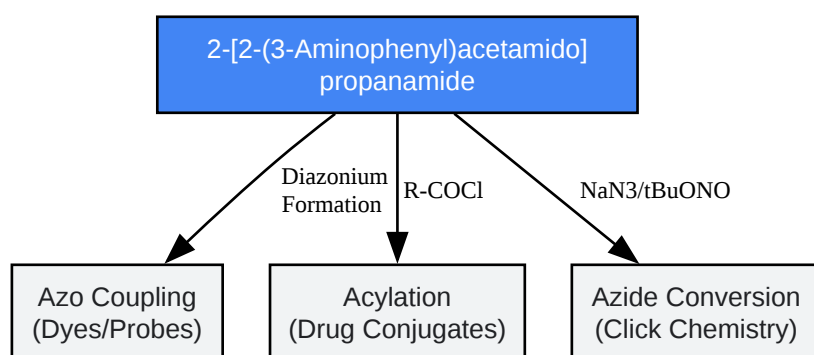
- Lacosamide: (R)-2-acetamido-N-benzyl-3-methoxypropanamide.
- Target Molecule: **2-[2-(3-Aminophenyl)acetamido]propanamide**.
 - Difference: The N-benzyl group is replaced by a primary amide (C-terminus), and the N-acetyl group is replaced by a (3-aminophenyl)acetyl group.
 - Implication: This molecule likely retains some affinity for voltage-gated sodium channels (Nav) but serves as a more polar, "fragment-like" scaffold for exploring Structure-Activity Relationships (SAR).

Use as a Linker/Scaffold

The 3-aminophenyl group is a versatile chemical handle. It allows the molecule to function as a heterobifunctional linker:

- Aniline Nitrogen: Can be derivatized via:
 - Diazotization: To form azides (Click chemistry) or diazonium salts.
 - Acylation: To attach fluorophores or drug payloads.
 - Reductive Amination: To attach alkyl chains.
- Propanamide Core: Provides chirality and hydrogen-bonding donors/acceptors for binding affinity.

Visualization: Derivatization Potential



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Caption: Functionalization pathways utilizing the aromatic amine handle for chemical biology applications.

Analytical Characterization Standards

To ensure scientific integrity, the identity of the compound must be validated using the following self-validating protocols.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.

- Gradient: 5% B to 95% B over 20 min.
- Detection: UV at 254 nm (aromatic absorption) and 210 nm (amide bond).
- Expected Retention: Early eluting (polar) compared to Lacosamide due to the free amine and primary amide.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 9.0–8.0 (d, 1H, Amide NH).
 - 7.5–6.5 (m, 4H, Aromatic protons; look for 1,3-substitution pattern).
 - 7.2 & 6.9 (bs, 2H, Primary Amide).
 - 5.0 (s, 2H, Aniline , exchangeable).
 - 4.2 (m, 1H, Alpha-CH of Alanine).
 - 3.4 (s, 2H, Benzylic).
 - 1.2 (d, 3H, Methyl of Alanine).

References

- Choi, D. et al. (2014). "Synthesis and anticonvulsant activities of N-substituted-2-acetamido-propanamide derivatives." Bioorganic & Medicinal Chemistry Letters. [Link](#) (Context on Lacosamide SAR).
- Valeur, E. & Bradley, M. (2009). "Amide bond formation: beyond the myth of coupling reagents." Chemical Society Reviews. [Link](#) (Protocol grounding for synthesis).

- PubChem Compound Summary. "2-Amino-N-[2-(3-aminophenyl)ethyl]acetamide derivatives." National Center for Biotechnology Information. [Link](#) (General structural reference).
- Bierer, B.E. et al. (1998). "Functionalized amino acid derivatives as novel scaffolds." Journal of Medicinal Chemistry. [Link](#) (Scaffold utility).
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